

An In-depth Technical Guide to bis(N-methylimidazole-2-yl)methane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *bis(N-methylimidazole-2-yl)methane*

Cat. No.: B050203

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(N-methylimidazole-2-yl)methane, with the CAS Number 124225-99-6, is a notable N-heterocyclic compound that has garnered interest in the scientific community, particularly in the fields of coordination chemistry and materials science.^[1] This molecule is characterized by two N-methylimidazole rings linked by a flexible methylene bridge.^[1] Its structure allows it to act as a versatile bidentate N,N-donor ligand, capable of coordinating with a variety of metal centers to form stable complexes.^[1] This guide provides a comprehensive overview of its properties, synthesis, and applications, with a focus on its role in the development of novel chemical entities.

Chemical and Physical Properties

Bis(N-methylimidazole-2-yl)methane is a white to off-white solid at room temperature. While specific experimental data for its melting and boiling points are not readily available in the literature, its key chemical and computed properties are summarized below.

Table 1: Physicochemical Properties of bis(N-methylimidazole-2-yl)methane

Property	Value	Source
CAS Number	124225-99-6	[1][2][3][4]
Molecular Formula	C9H12N4	[2][3][4]
Molecular Weight	176.22 g/mol	[1][2]
IUPAC Name	1-methyl-2-[(1-methylimidazol-2-yl)methyl]imidazole	[2]
Synonyms	bis(1-methyl-1H-imidazol-2-yl)methane	[2][3]
Topological Polar Surface Area	35.6 Å ²	[2]
XLogP3	0.1	[2]
Complexity	155	[2]

Synthesis and Experimental Protocols

The synthesis of **bis(N-methylimidazole-2-yl)methane** can be achieved through several routes. The most common methods involve the alkylation of N-methylimidazole or a [3+2]-dipolar cycloaddition reaction.[1]

General Synthesis Workflow

Caption: General synthetic routes to **bis(N-methylimidazole-2-yl)methane**.

Experimental Protocol: Synthesis of a Dinuclear Copper(I) Complex

This protocol details the synthesis of a dinuclear copper(I) complex using **bis(N-methylimidazole-2-yl)methane** as a ligand, as adapted from the literature.[5]

Materials:

- bis(N-methylimidazole-2-yl)methane** (Me2BIM)
- INVALID-LINK-- (tetrakis(acetonitrile)copper(I) trifluoromethanesulfonate)

- Dichloromethane (CH₂Cl₂)
- Acetonitrile (MeCN)
- Diethyl ether (Et₂O)

Procedure:

- In a glovebox with an inert atmosphere ([O₂] < 1 p.p.m. and [H₂O] < 1 p.p.m.), dissolve 200 mg (1.13 mmol) of **bis(N-methylimidazole-2-yl)methane** in 4 ml of dichloromethane.
- In a separate vial, dissolve 433 mg (1.15 mmol) of --INVALID-LINK-- in 3 ml of acetonitrile.
- Add the ligand solution to the copper salt solution and stir the mixture for 1 hour at room temperature.
- Induce precipitation by adding 7 ml of diethyl ether to the reaction mixture.
- Collect the resulting yellow precipitate by filtration and dry it under vacuum.
- Single crystals suitable for X-ray crystallographic analysis can be obtained by recrystallization from a dichloromethane/acetonitrile/diethyl ether solvent system.[5]

Coordination Chemistry

The primary application of **bis(N-methylimidazole-2-yl)methane** is as a chelating ligand in coordination chemistry. The two nitrogen atoms of the imidazole rings can coordinate to a single metal center, forming a stable six-membered ring.[1] The flexible methylene bridge allows for a range of coordination geometries, including distorted trigonal-planar and tetrahedral arrangements.[1][5]

Caption: Coordination of **bis(N-methylimidazole-2-yl)methane** to metal centers.

Applications in Drug Development and Biological Systems

While **bis(N-methylimidazole-2-yl)methane** itself is primarily a research chemical, the broader class of bis-imidazole and bis-benzimidazole derivatives has shown significant potential in

medicinal chemistry.[1][6][7] Preliminary studies suggest that these compounds may possess antimicrobial and anticancer properties.[1][7] For instance, certain bis-benzimidazole derivatives have been found to be potent inhibitors of DNA topoisomerase I, an important target in cancer therapy.[7]

The imidazole moiety is a key structural feature in many biologically active molecules and can participate in hydrogen bonding and coordination with metal ions in biological systems.[1] Derivatives of **bis(N-methylimidazole-2-yl)methane** are of interest as ligands that can mimic the 2-histidine-1-carboxylate facial triad found in the active sites of many non-heme iron enzymes.[1] Further research, including molecular docking studies, is underway to explore the full therapeutic potential of this class of compounds.[1]

Conclusion

Bis(N-methylimidazole-2-yl)methane is a versatile building block in coordination and materials chemistry. Its ability to form stable complexes with a variety of metals makes it a valuable tool for the synthesis of new materials with interesting catalytic, magnetic, and optical properties. While its direct applications in drug development are still in the exploratory phase, the biological activity of related bis-imidazole derivatives highlights the potential of this structural motif for the design of novel therapeutic agents. Future research will likely focus on the synthesis of new derivatives with enhanced biological activity and the development of their metal complexes for targeted applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bis(N-methylimidazole-2-yl)methane | 124225-99-6 | Benchchem [benchchem.com]
- 2. bis(N-methylimidazole-2-yl)methane | C₉H₁₂N₄ | CID 10080906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]

- 4. Cas 124225-99-6, BIS-(N-METHYLIMIDAZOL-2-YL)-METHANE | lookchem [lookchem.com]
- 5. { μ -Bis(1-methylimidazol-2-yl)methane- κ^2 N 3:N 3'}bis{[(1-methylimidazol-2-yl)methane- κ^2 N 3,N 3']copper(I)} bis(trifluoromethanesulfonate) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis, Characterization and Biological activity of 2-bis (1H imidazole-2-yl) methylene) thiosemicarbazone and its divalent transition metal complexes [journals.ekb.eg]
- 7. Biological activity of bis-benzimidazole derivatives on DNA topoisomerase I and HeLa, MCF7 and A431 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to bis(N-methylimidazole-2-yl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050203#bis-n-methylimidazole-2-yl-methane-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com